

# One-pot Wittig reaction conditions for complex molecule synthesis.

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: (4-Iodobutyl)  
(triphenyl)phosphonium iodide

CAS No.: 159085-21-9

Cat. No.: B161498

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## Sources

- [1. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [2. organic-chemistry.org \[organic-chemistry.org\]](https://www.organic-chemistry.org)
- [3. pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)
- [4. One-Pot Wittig Reactions in Water and in the Presence of a Surfactant \[organic-chemistry.org\]](https://www.organic-chemistry.org)
- [5. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
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